

In-Depth Technical Guide: 6-(Aminomethyl)picolinonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-(Aminomethyl)picolinonitrile

CAS No.: 153396-50-0

Cat. No.: B114738

[Get Quote](#)

CAS Number: 153396-50-0

For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-(Aminomethyl)picolinonitrile**, a pyridine-based nitrile compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of specific experimental data in publicly accessible literature, this guide combines available information on the target compound with data from closely related analogues to provide a foundational understanding for research and development activities.

Chemical and Physical Properties

6-(Aminomethyl)picolinonitrile, also known as 6-(aminomethyl)pyridine-2-carbonitrile, is a heterocyclic organic compound. It is commercially available primarily as its hydrochloride salt (CAS Number: 135450-25-8).^[1] The free base has the chemical formula $C_7H_7N_3$ and a molecular weight of 133.15 g/mol .

Property	Value	Source
CAS Number	153396-50-0	[2] [3]
Molecular Formula	C ₇ H ₇ N ₃	[2]
Molecular Weight	133.15 g/mol	[2]
IUPAC Name	6-(aminomethyl)pyridine-2-carbonitrile	[1]
Synonyms	6-Aminomethyl-2-pyridinecarbonitrile	[1]

Hydrochloride Salt Properties:

Property	Value	Source
CAS Number	135450-25-8	
Molecular Formula	C ₇ H ₈ ClN ₃	
Molecular Weight	169.61 g/mol	
Physical Form	Off-white solid	
Purity	≥95%	[1]
Storage	Room Temperature, under inert atmosphere	[1]

Synthesis and Experimental Protocols

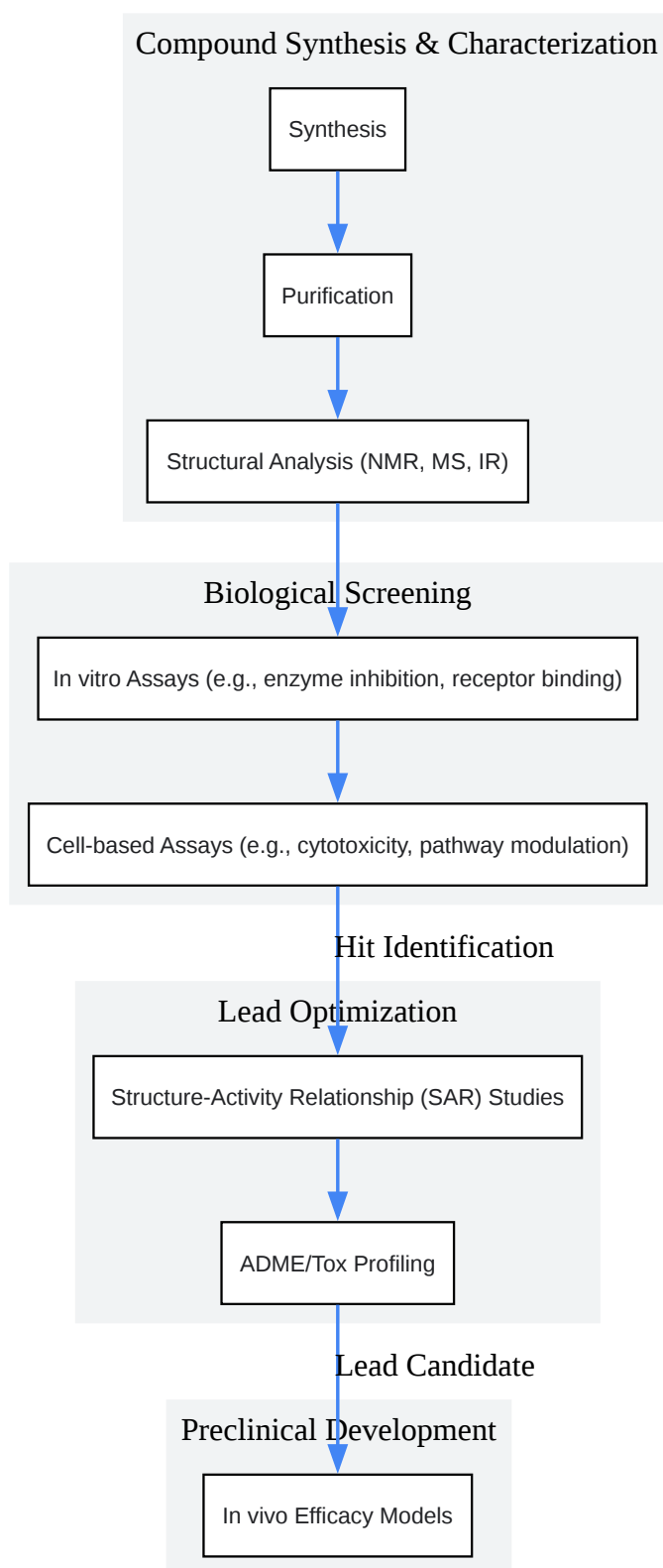
A detailed, publicly documented experimental protocol for the direct synthesis of **6-(Aminomethyl)picolinonitrile** is not readily available. However, the synthesis of structurally related aminopicolinic acids and substituted pyridines has been described, offering potential synthetic routes.

One plausible synthetic approach could involve the reduction of a corresponding 6-cyanopicolinamide or the amination of a 6-(halomethyl)picolinonitrile. For instance, the

synthesis of aminopicolinic acid derivatives has been achieved through multi-step reactions starting from picolinic acid.[\[4\]](#)

A general workflow for a potential synthesis is outlined below:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. buildingblock.bocsci.com](https://buildingblock.bocsci.com) [buildingblock.bocsci.com]
- [2. 6-\(Aminomethyl\)picolinonitrile | C7H7N3 | CID 10464383 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [3. 6-Aminomethyl-pyridine-2-carbonitrile - Anichem](#) [anichemllc.com]
- [4. mdpi.com](https://mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 6-(Aminomethyl)picolinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b114738/docs#in-depth-technical-guide-6-aminomethyl-picolinonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)